

An In-depth Technical Guide to 3-(butylthio)propanoic acid

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Compound of Interest

Compound Name: 3-(butylthio)propanoic acid

Cat. No.: B1346146

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Abstract

3-(Butylthio)propanoic acid, a sulfur-containing carboxylic acid, holds potential as a versatile chemical intermediate in various scientific and industrial applications. This technical guide provides a comprehensive overview of its chemical identifiers, physical properties, and detailed synthesis protocols. While direct biological data on **3-(butylthio)propanoic acid** is limited, this document explores the known biological activities and metabolic pathways of structurally related thioether and short-chain fatty acid compounds to infer potential areas of investigation and application in drug discovery and development. This guide aims to serve as a foundational resource for researchers interested in the synthesis and potential utility of this and similar molecules.

Chemical Identifiers and Properties

3-(Butylthio)propanoic acid is a relatively simple molecule combining a propanoic acid backbone with a butyl thioether substituent. Its fundamental properties are summarized below.

Identifier/Property	Value	Reference
CAS Number	22002-73-9	[1]
Molecular Formula	C ₇ H ₁₄ O ₂ S	[1]
Molecular Weight	162.25 g/mol	[1]
IUPAC Name	3-(Butylsulfanyl)propanoic acid	
Canonical SMILES	CCCCSCCC(=O)O	
Physical Form	Colorless oil	[2]

Synthesis of 3-(butylthio)propanoic acid

An efficient and environmentally conscious method for the synthesis of 3-(alkylthio)propionic acids, including the butyl derivative, has been developed. This approach utilizes a microwave-assisted reaction that offers high yields and selectivity.[2][3]

Experimental Protocol: Microwave-Assisted Synthesis

This protocol describes the synthesis of **3-(butylthio)propanoic acid** from 3-mercaptopropionic acid and a butyl halide.

Materials:

- 3-mercaptopropionic acid
- Butyl bromide (or other butyl halide)
- Sodium hydroxide
- Ethanol

Procedure:

- In a suitable reaction vessel, dissolve sodium hydroxide in ethanol.
- Add 3-mercaptopropionic acid to the ethanolic sodium hydroxide solution.

- Introduce the butyl halide to the reaction mixture.
- Seal the vessel and place it in a microwave reactor.
- Irradiate the mixture at a controlled temperature (e.g., 80°C or 120°C) for a specified duration. The reaction progress can be monitored by appropriate analytical techniques.
- Upon completion, cool the reaction mixture.
- Acidify the mixture to a pH of approximately 1-2 using a suitable acid (e.g., concentrated HCl).
- Extract the product with an organic solvent (e.g., dichloromethane).
- Combine the organic layers, dry over an anhydrous salt (e.g., Na₂SO₄), filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product using flash column chromatography to obtain the final **3-(butylthio)propanoic acid**.

Reaction Yields

The microwave-assisted synthesis has been shown to produce 3-(alkylthio)propionic acids in good yields. The table below summarizes the reported yields for the synthesis of **3-(butylthio)propanoic acid** under specific conditions.^[2]

Reactants	Temperature (°C)	Yield (%)
3-mercaptopropionic acid, Butyl bromide, NaOH, Ethanol	80	89

Potential Biological Significance and Therapeutic Applications (Inferred from Related Compounds)

Direct research into the biological activities and signaling pathways of **3-(butylthio)propanoic acid** is not extensively documented. However, by examining related compounds, we can infer potential areas for future investigation.

Insights from 3-(Methylthio)propanoic Acid (MTPA)

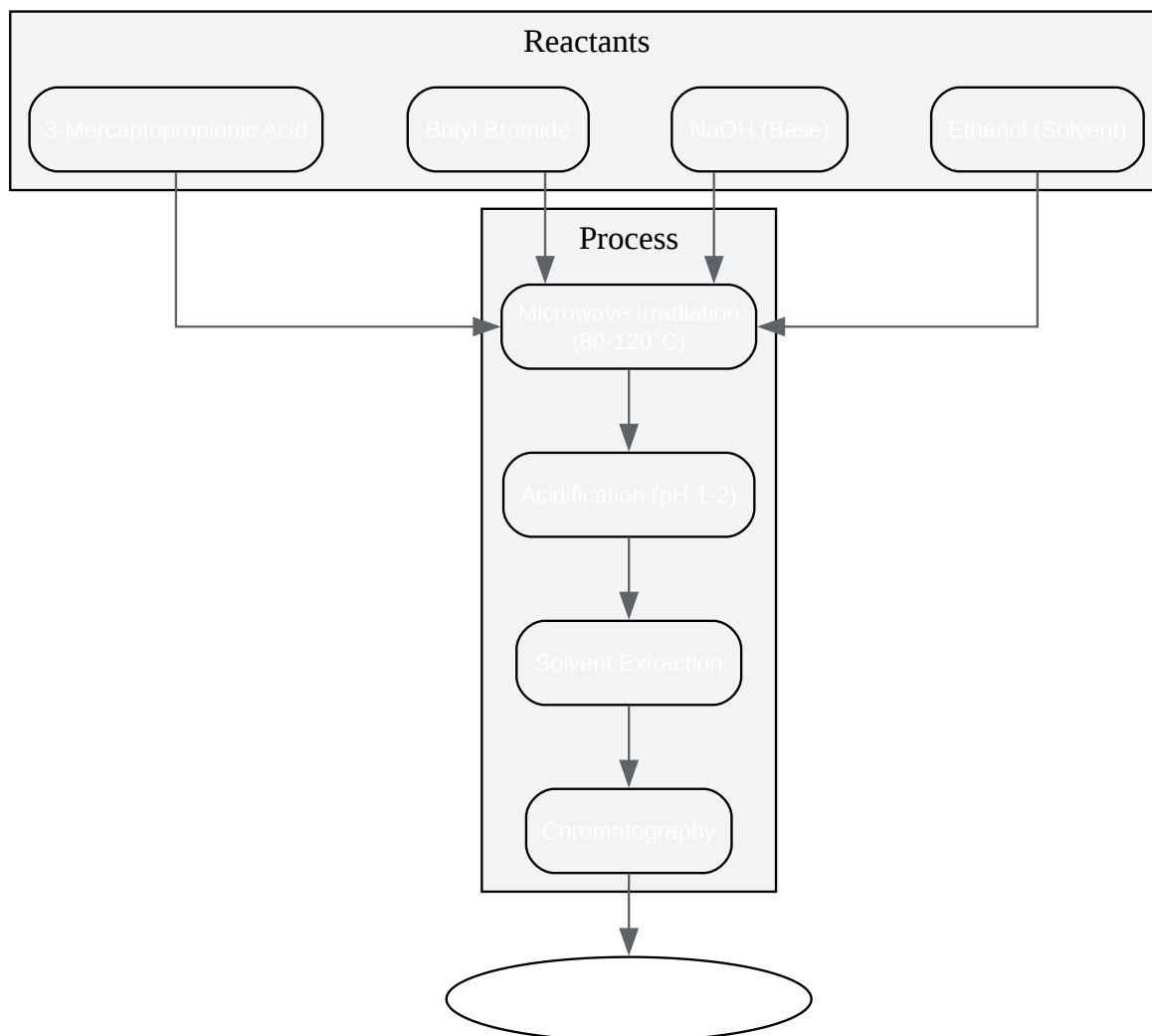
3-(Methylthio)propanoic acid (MTPA), a close structural analog, is a known intermediate in the metabolism of methionine.[4][5] Its biological effects are thought to be mediated through its metabolic conversion to methanethiol and subsequently to hydrogen sulfide (H₂S), a recognized gasotransmitter involved in various signaling pathways.[4] MTPA itself has demonstrated antifungal and potential antineoplastic properties.[4] Given the structural similarity, it is plausible that **3-(butylthio)propanoic acid** could also serve as a precursor for the release of sulfur-containing signaling molecules or exhibit its own intrinsic biological activities.

Role of Short-Chain Fatty Acids (SCFAs) and Thioethers in Cellular Signaling

Propionic acid is a short-chain fatty acid (SCFA) that plays a significant role in gut health and systemic metabolism. SCFAs can modulate inflammatory responses and influence glucose and lipid metabolism through various signaling pathways, including the activation of G-protein-coupled receptors (GPCRs) and inhibition of histone deacetylases (HDACs). Furthermore, certain thioether compounds have been shown to inhibit fatty acid synthase (FAS), an enzyme implicated in metabolic syndrome.[6] The dual nature of **3-(butylthio)propanoic acid** as both a thioether and a propionic acid derivative suggests it could potentially interact with these pathways.

Visualizing Chemical and Biological Pathways Synthesis Workflow

The following diagram illustrates the key steps in the microwave-assisted synthesis of **3-(butylthio)propanoic acid**.

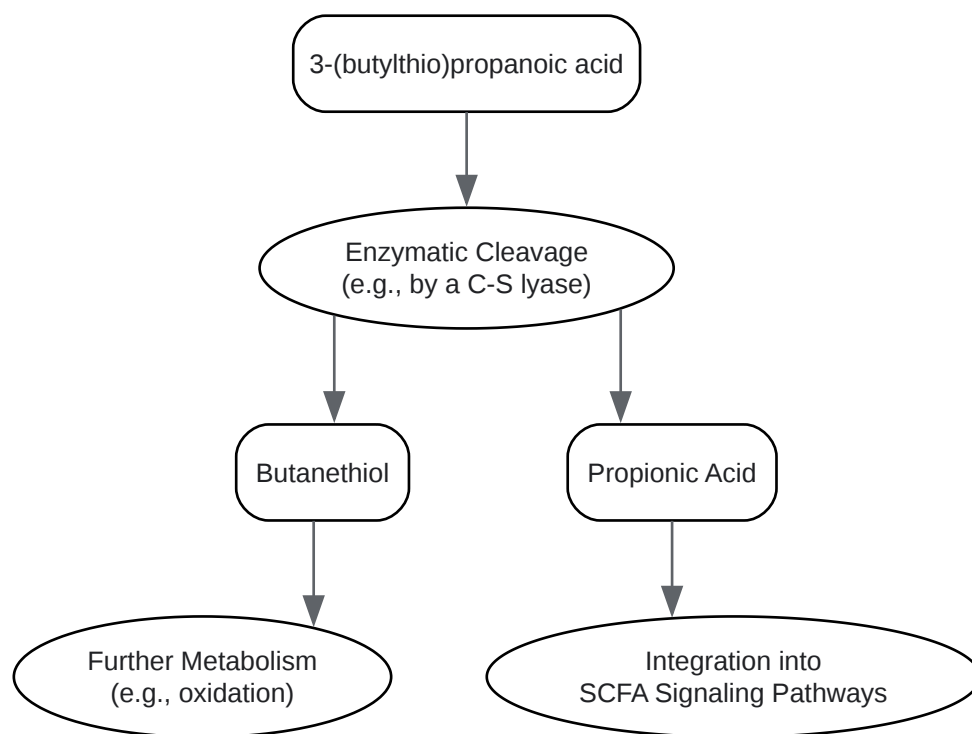


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Microwave-assisted synthesis of **3-(butylthio)propanoic acid**.

Hypothetical Metabolic Pathway

Based on the metabolism of the related compound 3-(methylthio)propanoic acid, a hypothetical metabolic pathway for **3-(butylthio)propanoic acid** is proposed below. This pathway could involve enzymatic cleavage of the thioether bond, potentially releasing butanethiol, which may have its own biological effects.



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Hypothetical metabolic fate of **3-(butylthio)propanoic acid**.

Conclusion and Future Directions

3-(Butylthio)propanoic acid is a readily synthesizable molecule with a chemical structure that suggests potential for interesting biological activities. While current research on this specific compound is sparse, the known roles of its structural relatives, such as 3-(methylthio)propanoic acid and other short-chain fatty acids, provide a strong rationale for further investigation. Future research should focus on elucidating the specific biological effects of **3-(butylthio)propanoic acid**, including its potential interactions with cellular signaling pathways, its metabolic fate, and its viability as a lead compound or intermediate in drug discovery programs. The detailed synthesis protocol provided herein offers a solid starting point for producing this compound for further in vitro and in vivo studies.

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